

how to properly store Koh-i-Noor pens to prevent drying

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Technical Support Center: Koh-i-Noor Rapidograph Pens

This guide provides troubleshooting and frequently asked questions to ensure the proper storage and maintenance of your Koh-i-Noor Rapidograph pens, preventing ink from drying and clogging the delicate nibs.

Frequently Asked Questions (FAQs)

Q1: What is the most common cause of a Koh-i-Noor pen drying out?

The primary causes are improper storage and infrequent use or cleaning. Leaving a pen unused for extended periods with ink in the reservoir can lead to the ink drying within the narrow channels of the nib, causing a clog.

Q2: How should I store my Koh-i-Noor pens to prevent the ink from drying?

To prevent ink from pooling and drying in the nib, always store your Koh-i-Noor pens horizontally.^[1] The pens are designed with an air-tight, double-seal cap to protect the point from drying out when not in use.^{[2][3]}

Q3: How often should I clean my technical pens?

Regular cleaning is crucial for maintaining your pens. It is recommended to clean your pens after any extended period of use.^[1] If you do not plan on using a pen for a while, you should empty the ink and perform a full cleaning and rinse before storage.^[4] For routine cleaning of frequently used pens, a gentle rinse with warm water should be sufficient to clear out old ink.^[4]

Q4: What cleaning solutions are recommended for Koh-i-Noor pens?

For both wet and dried ink, Koh-i-Noor's Rapido-Eze cleaning solution is effective.^[5] Isopropyl alcohol (91% or higher) can also be used as an alternative for cleaning.^[6] For general cleaning, warm water and a mild dish soap can also be effective.^[7] It is strongly advised not to use harsh chemicals like nail-polish remover, as this can damage the pen.^[6]

Troubleshooting Guide

Issue: My Koh-i-Noor pen is not writing, and I suspect it is clogged with dried ink.

This is a common issue that can often be resolved with a thorough cleaning. Follow the steps below to troubleshoot and restore your pen's ink flow.

Step 1: Basic Rinsing

For a pen that has only recently started to show signs of clogging, a simple rinse may suffice. Disassemble the pen by unscrewing the nib from the barrel and removing the ink cartridge. Rinse all the components under warm running water until the water runs clear.^[4]

Step 2: Soaking the Components

If a basic rinse does not resolve the clog, the next step is to soak the nib assembly. Submerge the disassembled nib in a cleaning solution. You can use Koh-i-Noor's Rapido-Eze solution, isopropyl alcohol, or warm, soapy water.^{[4][6][7]} Soaking for a few hours or even overnight for stubborn clogs can help dissolve the dried ink.^[8]

Step 3: Deep Cleaning with a Syringe Kit

For persistent clogs, using a pen cleaning syringe kit, such as the one offered by Koh-i-Noor, can be very effective.^[6] This allows you to force the cleaning solution through the nib, dislodging any remaining dried ink particles.

Step 4: Careful Manual Cleaning of the Nib Wire

Caution: This step should be performed with extreme care, as bending the fine wire within the nib will permanently damage the pen.^{[4][9]}

If the pen is still clogged, you may need to carefully disassemble the nib unit to clean the wire.

- Gently remove the wire from the nib assembly.
- Use a cotton swab soaked in cleaning solution to gently wipe away any dried ink from the wire.^[6] Do not apply significant pressure.
- Thoroughly clean the inside of the nib with a soaked cotton swab as well.
- Once both the wire and the nib are clean, carefully reinsert the wire.

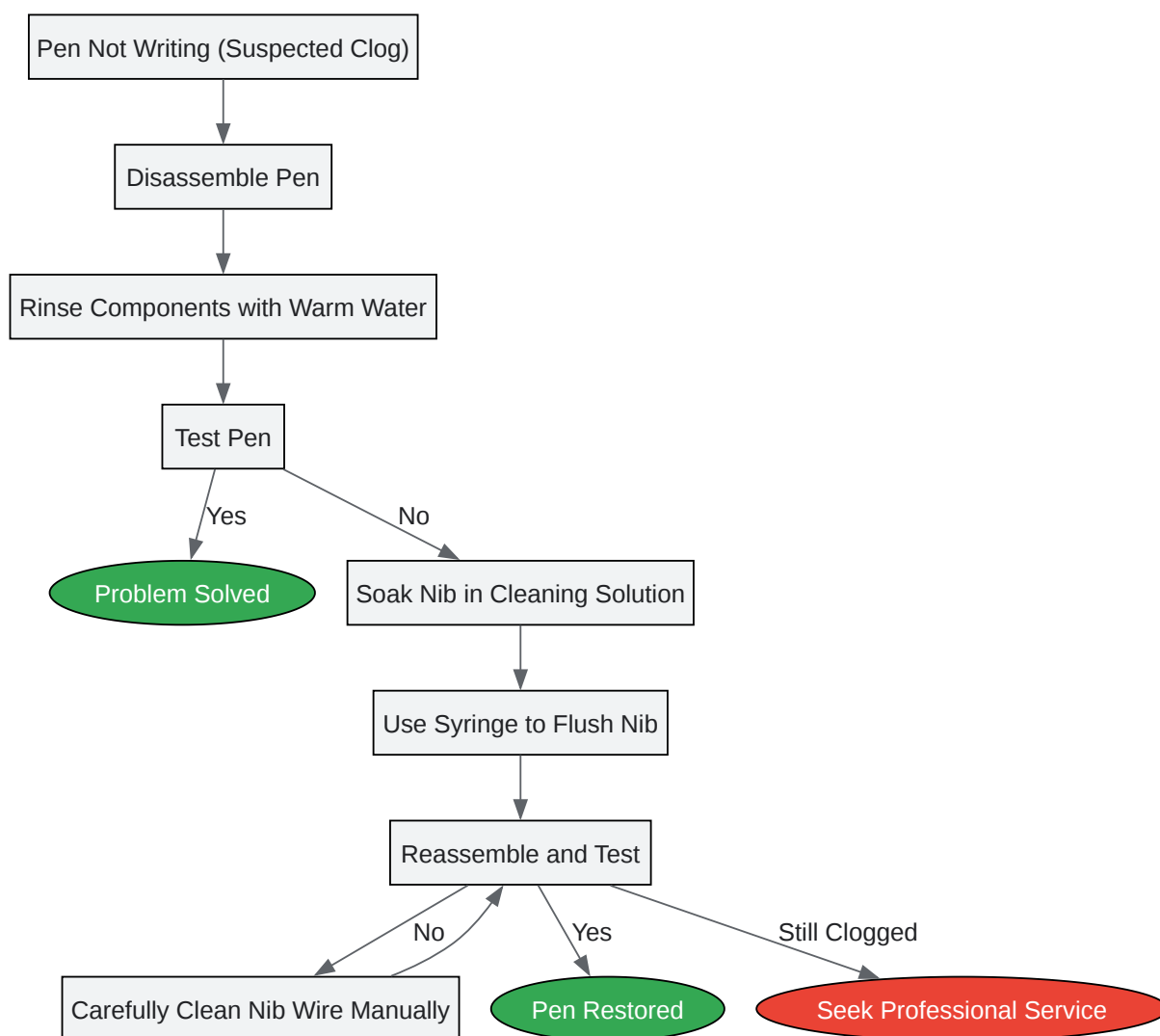
Step 5: Reassembly and Testing

After cleaning, reassemble the pen and fill it with fresh ink. Test the pen on a piece of scrap paper to ensure the ink is flowing correctly.

Best Practices for Pen Maintenance

| Practice | Recommendation | Rationale |
|---------------------|--|---|
| Storage Orientation | Store pens horizontally. | Prevents ink from collecting and drying in the nib. ^[1] |
| Regular Cleaning | Clean after extended use or before long-term storage. | Prevents ink from drying and causing stubborn clogs. ^{[1][4]} |
| Ink Management | If a pen will not be used, empty the ink before storing. | Reduces the chance of ink drying inside the pen over time. ^[4] |
| Cap Security | Ensure the air-tight cap is securely fastened when not in use. | The double-seal cap is designed to prevent the nib from drying out. ^{[2][3]} |

Troubleshooting Workflow for a Dried Koh-i-Noor Pen



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